

A Technical Guide to the Allotropes of Tetraarsenic Tetrasulfide (As₄S₄)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraarsenic tetrasulfide

Cat. No.: B089339

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known allotropes of **tetraarsenic tetrasulfide** (As₄S₄), a compound of interest in various scientific and pharmaceutical fields. This document details the structural and physical properties of its polymorphs, outlines experimental protocols for their synthesis and transformation, and presents key relationships through logical diagrams.

Introduction to Tetraarsenic Tetrasulfide Allotropes

Tetraarsenic tetrasulfide, with the chemical formula As₄S₄, is a molecular compound known to exist in several distinct structural forms, or allotropes. These allotropes exhibit different physical and chemical properties, making a thorough understanding of their characteristics crucial for research and development applications. The primary crystalline polymorphs include realgar (α-As₄S₄), pararealgar, a high-temperature β-As₄S₄ phase, and an As₄S₄(II) phase. An amorphous form of As₄S₄ also exists.

The most well-known of these is realgar, an orange-red mineral that has been used historically as a pigment.^{[1][2]} However, realgar is unstable upon prolonged exposure to light, transforming into the yellow polymorph, pararealgar.^{[1][2][3]} This light-induced transformation is a key characteristic of the As₄S₄ system.

Crystalline Allotropes of Tetraarsenic Tetrasulfide

The distinct crystalline forms of As_4S_4 are characterized by their unique crystal structures and physical properties. A summary of these properties is presented in the tables below.

Realgar ($\alpha\text{-As}_4\text{S}_4$)

Realgar is the most common naturally occurring crystalline form of **tetraarsenic tetrasulfide**. [1][4] It is a soft mineral with a characteristic orange-red color.[1] The structure of realgar consists of discrete As_4S_4 molecules with D_{2d} symmetry, where all four arsenic and all four sulfur atoms are in equivalent positions.[3]

Pararealgar

Pararealgar is a yellow-orange mineral that is a polymorph of realgar.[1][3] It is most notably formed from the alteration of realgar upon exposure to light.[3][5][6] The As_4S_4 molecule in pararealgar has C_s symmetry and differs from the molecule in realgar in the connectivity of its atoms.[3][7] Specifically, in the pararealgar molecule, one arsenic atom is bonded to two other arsenic atoms and one sulfur atom, another is bonded to three sulfur atoms, and the remaining two arsenic atoms are each bonded to one arsenic and two sulfur atoms.[5][7]

High-Temperature $\beta\text{-As}_4\text{S}_4$

A high-temperature polymorph, designated as $\beta\text{-As}_4\text{S}_4$, is also known to exist.[7] This phase is involved in the complex transformations between the different allotropes, particularly in processes involving heat.[8][9]

$\text{As}_4\text{S}_4(\text{II})$

Another synthetic phase, referred to as $\text{As}_4\text{S}_4(\text{II})$, has been identified.[5][7] The molecular structure of $\text{As}_4\text{S}_4(\text{II})$ is the same as that found in pararealgar; however, the two structures differ in their molecular packing.[5][7][10]

Quantitative Data of As_4S_4 Allotropes

The crystallographic and physical properties of the primary crystalline allotropes of **tetraarsenic tetrasulfide** are summarized in the following tables for easy comparison.

Table 1: Crystallographic Data of **Tetraarsenic Tetrasulfide** Allotropes

Property	Realgar (α -As ₄ S ₄)	Pararealgar
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /n	P2 ₁ /c
Unit Cell Parameters	a = 9.325(3) Å, b = 13.571(5) Å, c = 6.587(3) Å, β = 106.43°	a = 9.909(2) Å, b = 9.655(1) Å, c = 8.502(1) Å, β = 97.29(1)°
Unit Cell Volume	Z = 16	V = 806.8(2) Å ³

Data for Realgar from[1]. Data for Pararealgar from[5][7][10].

Table 2: Physical Properties of **Tetraarsenic Tetrasulfide** Allotropes

Property	Realgar (α -As ₄ S ₄)	Pararealgar
Color	Orange-red	Yellow-orange
Mohs Hardness	1.5 - 2	1 - 1.5
Density (g/cm ³)	3.56	Not specified
Luster	Resinous to greasy	Not specified
Streak	Red-orange to red	Not specified

Data for Realgar from[1]. Data for Pararealgar from[3].

Experimental Protocols

Light-Induced Transformation of Realgar to Pararealgar

A key experimental process in the study of As₄S₄ allotropes is the light-induced conversion of realgar to pararealgar.

Methodology: A single crystal of realgar is exposed to unfiltered visible light.[7][10] The transformation is dependent on the wavelength of light, occurring at wavelengths longer than approximately 500 nm.[3] The light interacts with the crystal structure of realgar, causing the weaker arsenic-arsenic bonds to break, which are about 30% weaker than the arsenic-sulfur

bonds.[3] This leads to a rearrangement of the atoms to form the more stable pararealgar structure under these conditions. The transformation can be monitored over time by observing the change in color from orange-red to yellow and can be confirmed by single-crystal X-ray diffraction.[5][7][10]

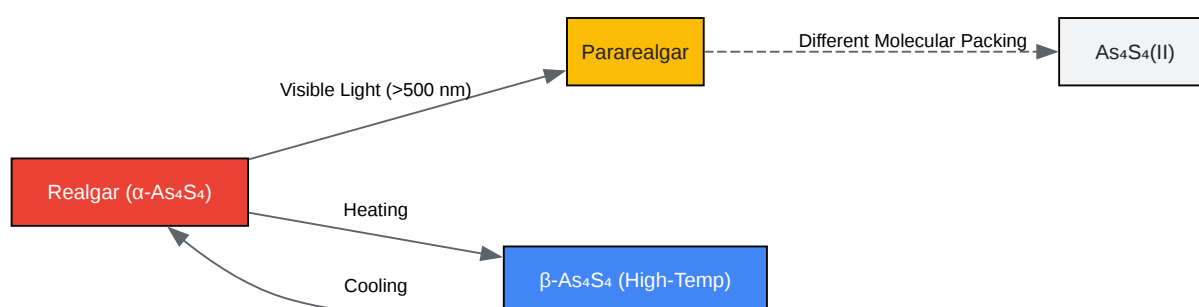
Synthesis of β -As₄S₄

The high-temperature β -As₄S₄ polymorph can be synthesized through thermal treatment of α -As₄S₄ (realgar).

Methodology: Heating realgar in an inert atmosphere can induce a phase transition to the β -As₄S₄ form. The precise temperature and duration of heating required for this transformation can be determined through differential scanning calorimetry (DSC) and X-ray diffraction (XRD) studies. The reverse transformation from β -As₄S₄ back to realgar can also occur upon cooling, though the kinetics of this process can be complex and may involve the formation of other phases.[8][9]

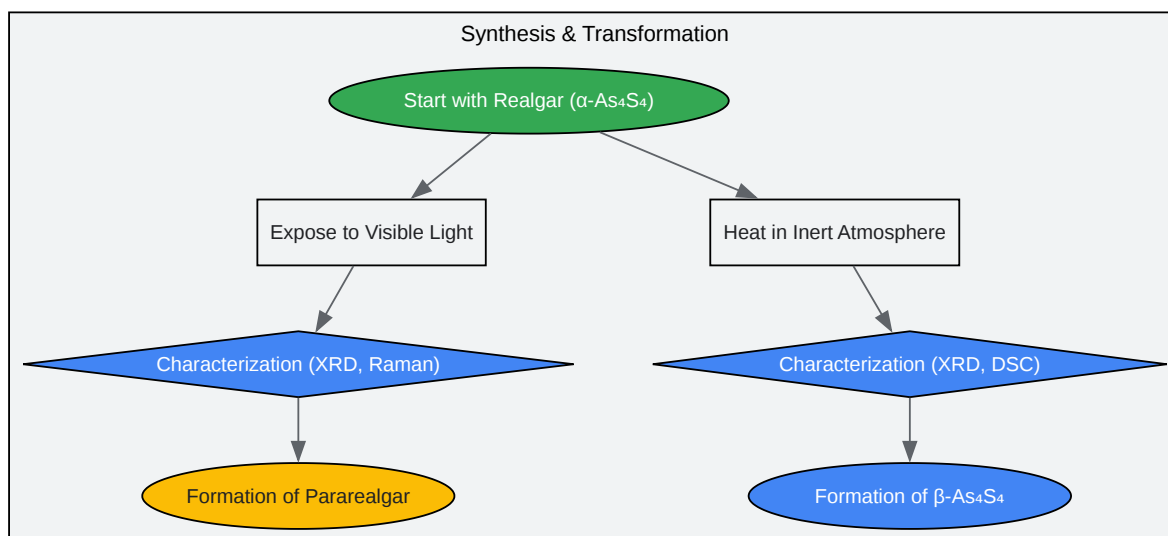
Logical and Experimental Relationships

The relationships between the different allotropes of **tetraarsenic tetrasulfide** and the experimental workflows can be visualized using the following diagrams.



[Click to download full resolution via product page](#)

Caption: Transformation pathways between the major allotropes of **tetraarsenic tetrasulfide**.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for the synthesis and characterization of As₄S₄ allotropes.

Conclusion

The allotropes of **tetraarsenic tetrasulfide** represent a fascinating system for studying polymorphism and solid-state transformations. The distinct properties of realgar, pararealgar, and other phases, coupled with their interconversion under stimuli like light and heat, offer a rich area for further investigation. For professionals in drug development, understanding the stability and reactivity of these different forms is critical, as the specific allotrope can influence bioavailability, efficacy, and toxicity. This guide provides a foundational understanding of the core allotropes of As₄S₄, which is essential for any advanced research or application involving this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Realgar - Wikipedia [en.wikipedia.org]
- 2. Realgar - CAMEO [cameo.mfa.org]
- 3. Pararealgar - Wikipedia [en.wikipedia.org]
- 4. Realgar - Knowino [theochem.ru.nl]
- 5. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 6. Pararealgar - Knowino [theochem.ru.nl]
- 7. minsocam.org [minsocam.org]
- 8. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 9. minsocam.org [minsocam.org]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to the Allotropes of Tetraarsenic Tetrasulfide (As₄S₄)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089339#what-are-the-allotropes-of-tetraarsenic-tetrasulfide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com